Technical Analysis: Spectroscopic Characterization of Methyl 3-Nitropropanoate

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Compound of Interest	
Compound Name:	*Methyl 3-nitropropanoate*
CAS No.:	*20497-95-4*
Cat. No.:	*B1594876*

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A Comparative Guide for Structural Elucidation & Quality Control

Executive Summary & Structural Context[1][2][3][4]

Methyl 3-nitropropanoate (M3NP) is a critical synthetic intermediate often utilized in the preparation of amino acid derivatives and heterocycles. However, its structural similarity to the neurotoxin 3-nitropropionic acid (3-NPA)—a potent succinate dehydrogenase inhibitor—mandates rigorous spectroscopic characterization to ensure purity and safe handling.

This guide provides a comparative analysis of M3NP against its non-nitrated analog, Methyl Propionate, to isolate the specific spectral contributions of the nitro functional group. By contrasting these two molecules, we establish a self-validating framework for identifying M3NP in complex matrices.

The Comparative Model

- Target: **Methyl 3-nitropropanoate** (

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)

- Baseline Control: Methyl Propionate (

)

The addition of the nitro group (

) at the

-position introduces significant electronic withdrawal, altering both the vibrational frequencies (IR) and the fragmentation stability (MS) of the molecule.

Infrared Spectroscopy (IR): Vibrational Analysis[2][5]

The IR spectrum of M3NP is defined by the interplay between the ester functionality and the electron-withdrawing nitro group.

Comparative Spectral Data

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Functional Group	Vibration Mode	Methyl Propionate (Control)	Methyl 3-Nitropropanoate (Target)	Shift Mechanism
Carbonyl	Stretch	1743 cm^{-1}	1750–1755 cm^{-1}	Inductive Effect: The -nitro group withdraws electron density, strengthening the C=O bond (Blue Shift).
Nitro	Asymmetric	Absent	1555 ± 5 cm^{-1}	Primary diagnostic peak for nitro compounds.
Nitro	Symmetric	Absent	1375 ± 5 cm^{-1}	Secondary diagnostic peak.
Ester C-O	Stretch	~1205 cm^{-1}	1210–1220 cm^{-1}	Slight stiffening due to polar environment.
Alkyl	Stretch	2950–2850 cm^{-1}	2960–2900 cm^{-1}	C-H bonds adjacent to become more acidic/polarized.

Interpretation Logic

- The Carbonyl Shift: In Methyl Propionate, the carbonyl appears at a standard aliphatic ester frequency (~1743 cm^{-1}).[1] In M3NP, the strong electron-withdrawing nature (-I effect) of the nitro group at the -position reduces the contribution of the resonance structure

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, effectively increasing the double-bond character of the carbonyl. This results in a shift to higher wavenumbers (~1755 cm^{-1}).

- The Nitro Fingerprint: The presence of two strong bands at ~1555 cm^{-1} and ~1375 cm^{-1} is the definitive confirmation of M3NP. These bands must be absent in the starting material (if synthesizing from methyl acrylate) or the non-nitrated analog.

Mass Spectrometry (MS): Fragmentation Pathways[6]

Mass spectrometry provides the molecular weight confirmation and structural connectivity. The fragmentation of M3NP is distinct due to the lability of the C-N bond.

Key Fragmentation Data (EI, 70 eV)

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Ion Identity	m/z (M3NP)	m/z (Methyl Propionate)	Mechanistic Origin
Molecular Ion ( )	133 (Weak)	88 (Distinct)	Aliphatic nitro compounds often show weak due to rapid loss of .
Base Peak / Major	87 ( )	57 ( )	M3NP: Homolytic cleavage of C-N bond. Control: -cleavage of the ester methoxy group.
Diagnostic Fragment	59 ( )	59 ( )	Common carboxymethyl fragment confirming the methyl ester moiety.
Secondary Fragment	55 ( )	29 ( )	Acryloyl cation formed after and methanol loss.

Fragmentation Logic & Pathway

Unlike Methyl Propionate, which fragments primarily via

-cleavage to lose the methoxy group (m/z 57), M3NP's fragmentation is dominated by the stability of the neutral

leaving group.

- Primary Pathway: The molecular ion (m/z 133) undergoes homolytic cleavage of the C-N bond, expelling a neutral nitro radical (

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). This generates the cation

at m/z 87.

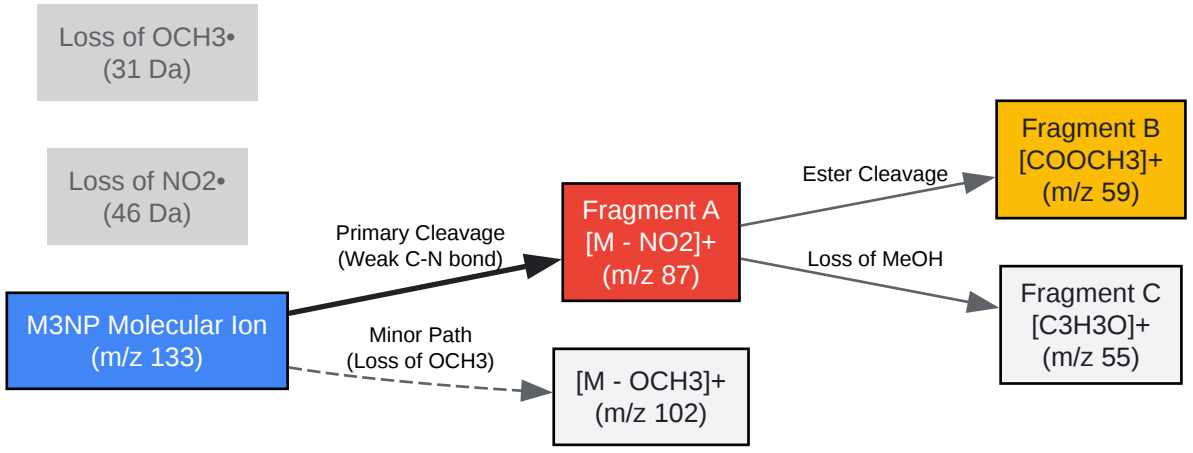
- Secondary Pathway: The m/z 87 ion can subsequently lose methanol (

) or undergo McLafferty-like rearrangements (though less favorable without

-hydrogens) to produce lower mass hydrocarbon fragments (e.g., m/z 55).

Visualization: MS Fragmentation Pathway

The following diagram illustrates the divergent fragmentation logic between the control and the target.



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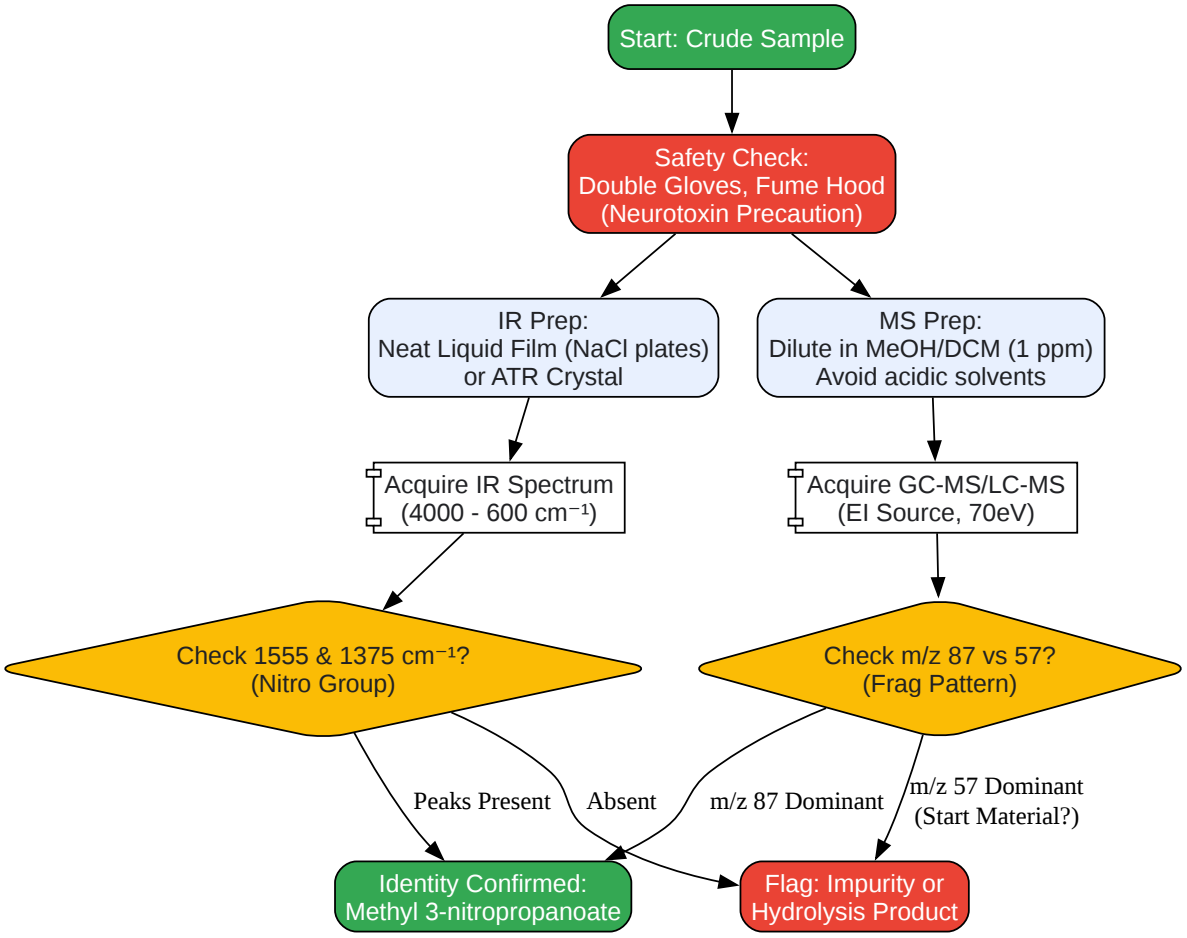
Figure 1: Electron Ionization (EI) fragmentation pathway for **Methyl 3-nitropropanoate**, highlighting the dominant loss of the nitro group.

Experimental Protocol: Acquisition & Safety

Safety Warning: **Methyl 3-nitropropanoate** is structurally related to 3-nitropropionic acid, a mitochondrial toxin that irreversibly inhibits succinate dehydrogenase (Complex II). All handling must occur in a fume hood or glove box.

Workflow: Spectroscopic Validation

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Figure 2: Integrated analytical workflow for the safe identification and validation of M3NP.

Detailed Methodology

- Sample Preparation (IR):

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- Due to the volatility and toxicity of M3NP, Attenuated Total Reflectance (ATR) is preferred over transmission plates to minimize exposure.
- Apply < 5 mg of liquid sample to the diamond crystal.
- Critical Check: Ensure the background is clear of water vapor, which can obscure the carbonyl region.

- Sample Preparation (GC-MS):
  - Dilute the sample to 1-10 ppm in Dichloromethane (DCM). Avoid protic solvents like methanol if transesterification is a concern during storage.
  - Inlet Temperature: Keep below 200°C. Nitro compounds are thermally labile and may degrade before ionization if the inlet is too hot.

- Data Validation Criteria:
  - Pass: IR shows distinct

    at 1555 cm^{-1} AND MS shows base peak/major ion at m/z 87.
  - Fail (Hydrolysis): Appearance of broad OH stretch (3000-3500 cm^{-1}) indicates hydrolysis to 3-nitropropionic acid.
  - Fail (Precursor): Absence of nitro peaks and MS base peak at m/z 57 indicates unreacted Methyl Propionate.

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